

Personal protective equipment for handling MS-PEG5-t-butyl ester

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Compound of Interest

Compound Name: MS-PEG5-t-butyl ester

Cat. No.: B609355

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Essential Safety and Handling of MS-PEG5-t-butyl ester

Disclaimer: No specific Safety Data Sheet (SDS) for **MS-PEG5-t-butyl ester** was located. The following information is synthesized from data on similar polyethylene glycol (PEG) and t-butyl ester compounds and should be used as a guideline. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

This document provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **MS-PEG5-t-butyl ester**.

Physicochemical and Hazard Information

While detailed experimental data for **MS-PEG5-t-butyl ester** is limited, the following table summarizes key computed properties and hazard information extrapolated from similar compounds.

Property	Value/Information	Source/Analogy
Molecular Formula	C ₁₆ H ₃₂ O ₇	PubChem CID: 57890909[1]
Molecular Weight	336.42 g/mol	PubChem CID: 57890909[1]
CAS Number	874208-93-2	PubChem CID: 57890909[1]
Appearance	Likely a colorless to light yellowish viscous liquid.	Analogy to Amino-PEG5-t-butyl ester[2][3]
Health Hazards	May cause skin irritation, serious eye irritation, and respiratory tract irritation.[4]	Analogy to Amino-PEG5-t-butyl ester[4]
Flammability	Likely requires preheating before ignition can occur.	NFPA 704 rating for Polyethylene Glycol 200[5]
Reactivity	Generally stable under normal laboratory conditions.	NFPA 704 rating for Polyethylene Glycol 200[5]

Hazard Ratings (Estimated):

System	Health	Flammability	Reactivity/Physical Hazard
NFPA 704	1	1	0
HMIS®	2	1	0

Note: These ratings are estimates based on similar compounds and should be confirmed with a specific SDS if one becomes available.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **MS-PEG5-t-butyl ester**.

PPE Category	Item	Specifications and Rationale
Eye Protection	Safety Goggles	Chemical splash goggles are required to protect against potential splashes.
Hand Protection	Nitrile Gloves	Offers protection against a range of chemicals. Inspect gloves for any tears before use.
Body Protection	Laboratory Coat	A long-sleeved lab coat should be worn to protect the skin and clothing from contamination.
Respiratory Protection	Chemical Fume Hood	All handling of this compound should be conducted in a certified chemical fume hood to minimize inhalation exposure.

Operational Plan: Handling and Storage

Safe Handling Protocol:

- Preparation: Before handling, ensure that a chemical fume hood is operational and that all necessary PPE is readily available and in good condition. An eyewash station and safety shower should be accessible.[\[6\]](#)
- Handling:
 - Conduct all work in a chemical fume hood.
 - Avoid direct contact with skin and eyes.[\[7\]](#)
 - Do not breathe in any fumes or vapors.[\[7\]](#)
 - Use compatible labware (e.g., glass, polyethylene).

- Keep the container tightly closed when not in use.[7][8]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[8]
 - Decontaminate all surfaces and equipment after use.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[7]
- For long-term storage, keeping the compound at -20°C is recommended for similar PEG esters.[2][9][10]
- Keep away from sources of ignition.[7]

Disposal Plan

Proper disposal of **MS-PEG5-t-butyl ester** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

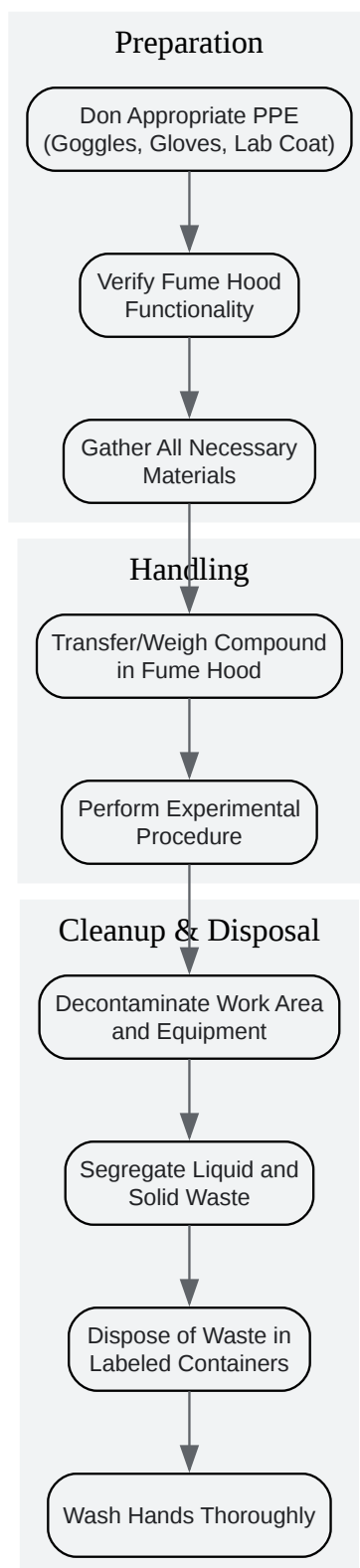
Waste Segregation and Disposal:

- Chemical Waste:
 - All unused **MS-PEG5-t-butyl ester** and solutions containing the compound must be disposed of as hazardous chemical waste.
 - Collect liquid waste in a designated, labeled, and sealed container.
- Contaminated Materials:
 - All disposable materials that have come into contact with the compound (e.g., gloves, pipette tips, absorbent paper) must be disposed of as solid hazardous waste.
 - Place these materials in a clearly labeled, sealed bag or container.
- General Guidelines:

- Do not dispose of this chemical down the drain.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Consult your institution's EHS department for specific disposal procedures.

Workflow and Logical Relationships

The following diagram illustrates the key steps and logical flow for the safe handling of **MS-PEG5-t-butyl ester**.



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Caption: A workflow for the safe handling of **MS-PEG5-t-butyl ester**.

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